

# Technical Safety & Application Guide: Monopropyl Phthalate-d4

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## Compound of Interest

Compound Name: Monopropyl Phthalate-d4

CAS No.: 1795020-91-5

Cat. No.: B586085

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## Executive Summary

**Monopropyl Phthalate-d4** (MPP-d4) is a stable isotope-labeled metabolite used primarily as an internal standard (IS) in the quantitative analysis of phthalate exposure via Isotope Dilution Mass Spectrometry (IDMS). As the primary monoester metabolite of Dipropyl Phthalate (DPP), MPP serves as a critical biomarker in toxicological biomonitoring.

This guide synthesizes Safety Data Sheet (SDS) specifications with practical analytical protocols. It addresses the unique challenges of working with phthalate metabolites—specifically the risk of background contamination and the necessity of enzymatic deconjugation in biological matrices.

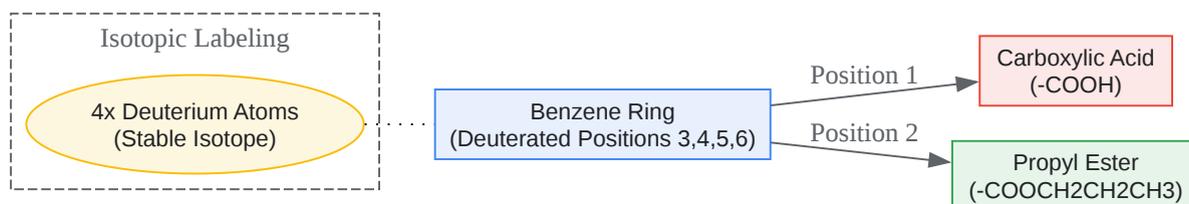
## Chemical Identity & Properties

Precise identification is the first step in assay validation. Researchers must verify the isotopic labeling pattern to ensure the mass shift prevents interference with the native analyte.

Property	Specification
Chemical Name	Monopropyl Phthalate-d4
Synonyms	1,2-Benzenedicarboxylic acid, 1-propyl ester-d4; Mono-n-propyl phthalate-ring-d4
CAS Number	1795020-91-5 (Labeled) / 4376-19-6 (Unlabeled)
Molecular Formula	C <sub>11</sub> H <sub>8</sub> D <sub>4</sub> O <sub>4</sub>
Molecular Weight	212.24 g/mol
Isotopic Purity	≥ 99 atom % D
Solubility	Soluble in Methanol, Acetonitrile, DMSO
Appearance	White to off-white solid
SMILES	[2H]c1c([2H])c(C(=O)OCCC)c(C(=O)O)c1([2H]) [2H]

## structural Visualization

The following diagram illustrates the chemical structure, highlighting the ring-deuteration (d4) which provides the +4 Da mass shift essential for mass spectrometry separation.



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Figure 1: Structural logic of **Monopropyl Phthalate-d4**. The d4 labeling on the aromatic ring ensures metabolic stability during analysis.

## Hazards & Safety Profile (SDS Deep Dive)

While specific SDS data for the deuterated form is often limited, safety protocols must follow the Precautionary Principle, assuming the toxicity profile mirrors the unlabeled parent compound (Monopropyl Phthalate) and its precursor (Dipropyl Phthalate).

### GHS Classification (Derived)

- Signal Word: DANGER
- Reproductive Toxicity (Category 1B): H360 - May damage fertility or the unborn child.<sup>[1]</sup> Phthalate monoesters are known endocrine disruptors [1].
- Skin/Eye Irritation (Category 2): H315/H319 - Causes skin and serious eye irritation.<sup>[2]</sup>
- Aquatic Toxicity (Acute 1): H400 - Very toxic to aquatic life.

### Critical Handling Protocols

- Engineering Controls: Handle exclusively in a chemical fume hood. Use a static-dissipative balance enclosure to prevent dispersal of the fine powder.
- PPE: Nitrile gloves (double-gloving recommended due to permeation risks of phthalates in organic solvents), safety goggles, and a lab coat.
- Accidental Release: Do not sweep dry dust (aerosol risk). Dampen with methanol-soaked wipes and dispose of as hazardous chemical waste.

## Technical Application Guide: LC-MS/MS

### Quantitation

This section outlines a self-validating workflow for using MPP-d4 as an Internal Standard. The core challenge in phthalate analysis is ubiquitous background contamination (from plastics, solvents, and dust).

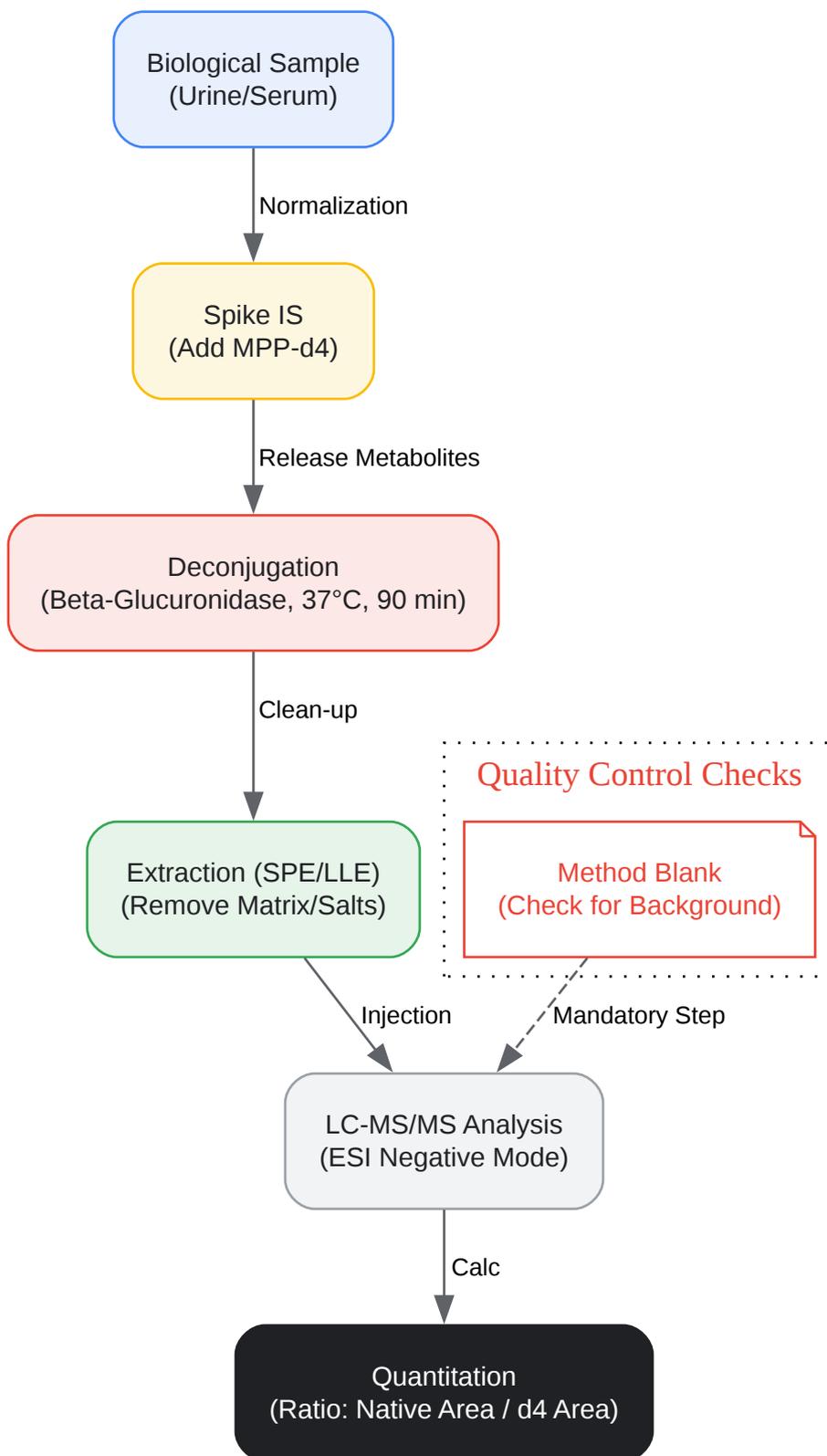
### Causality in Experimental Design

- **Why Deuterated?** Deuterated standards correct for matrix effects (ion suppression/enhancement) and recovery losses during extraction. The d4-analog co-elutes with the target but is mass-resolved.
- **Why Enzymatic Hydrolysis?** In urine, >90% of MPP exists as a glucuronide conjugate. Beta-glucuronidase treatment is mandatory to measure total phthalate burden [2].
- **Why Glassware?** Phthalates leach from plastics. Protocol Rule: Use only glass or stainless steel; solvent-rinse all glassware with HPLC-grade methanol before use.

## Preparation of Stock Solutions

- **Primary Stock (1 mg/mL):** Dissolve 1 mg MPP-d4 in 1 mL Methanol (LC-MS grade). Store at -20°C in a glass vial with a PTFE-lined cap.
  - **Stability Check:** Stable for >1 year at -20°C. Monitor for hydrolysis (appearance of phthalic acid-d4) every 6 months.
- **Working IS Solution (1 µg/mL):** Dilute Primary Stock in Acetonitrile/Water (1:1). Prepare fresh weekly to prevent concentration drift due to solvent evaporation.

## Validated Analytical Workflow



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Figure 2: LC-MS/MS workflow for Phthalate Metabolite Quantitation. The "Method Blank" is critical for validating the absence of external contamination.

## LC-MS/MS Parameters (ESI Negative)

Phthalate monoesters contain a carboxylic acid group, making Negative Electrospray Ionization (ESI-) the most sensitive mode [3].

Parameter	Setting	Rationale
Ionization	ESI Negative (-)	Deprotonation of carboxylic acid $[M-H]^-$ .
Column	C18 (e.g., 2.1 x 100mm, 1.8 $\mu$ m)	Retains hydrophobic alkyl chain; separates isomers.
Mobile Phase A	0.1% Acetic Acid in Water	Acidic pH suppresses ionization slightly but improves peak shape on C18.
Mobile Phase B	Acetonitrile	Strong eluent for hydrophobic esters.
Precursor Ion	211.1m/z	$[M-H]^-$ of MPP-d4 (212.24 - 1.008).
Quantifier Ion	125.1m/z	Loss of propyl ester group; Ring-d4 + COO <sup>-</sup> fragment.
Qualifier Ion	151.1m/z	Phthalic anhydride-d4 anion (Common phthalate fragment).

Note on Transitions: Unlabeled MPP uses the transition 207.1 → 121.1. The mass shift of +4 in the product ion (121 → 125) confirms the stability of the deuterium label on the aromatic ring during fragmentation.

## Stability & Storage

- **Hydrolytic Instability:** As a monoester, MPP-d4 is susceptible to acid/base hydrolysis, converting it to Phthalic Acid-d4 (useless as an IS for MPP).

- Prevention:[2][3] Store stock solutions in neutral solvents (Methanol) rather than acidic/basic buffers.
- Photostability: Phthalates are generally photostable, but standard practice dictates storage in amber vials.
- Storage Temperature:
  - Solid: -20°C (Recommended) or +4°C.
  - Solution: -20°C (Required).

## References

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- Centers for Disease Control and Prevention (CDC). (2018). Laboratory Procedure Manual: Phthalate Metabolites in Urine. Retrieved from [[Link](#)]
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